

Zifanocycline (KBP-7072): A Comprehensive Pharmacological Profile

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Compound of Interest

Compound Name: Zifanocycline

Cat. No.: B10856651

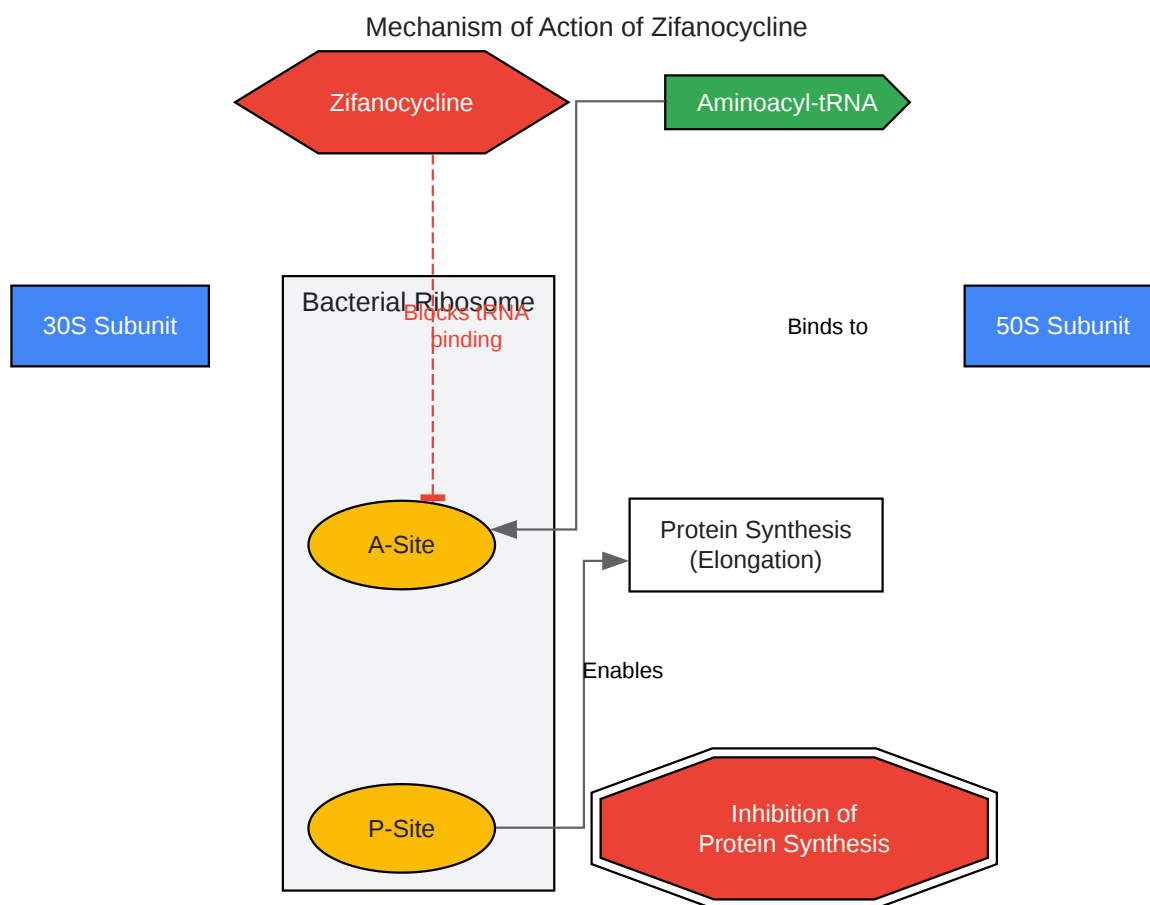
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Introduction

Zifanocycline, also known as KBP-7072, is a novel, third-generation aminomethylcycline antibiotic currently in clinical development.[1] As a semisynthetic derivative of the tetracycline class, it has been engineered to overcome common tetracycline resistance mechanisms and exhibit a broad spectrum of activity against both Gram-positive and Gram-negative bacteria, including many multidrug-resistant (MDR) pathogens.[2][3][4] **Zifanocycline** is being developed in both oral and intravenous formulations for the treatment of serious infections, such as community-acquired bacterial pneumonia (CABP), acute bacterial skin and skin structure infections (ABSSSI), and infections caused by *Acinetobacter baumannii*. [2][5][6] This document provides an in-depth technical overview of the pharmacological profile of **Zifanocycline**, based on available preclinical data.

Mechanism of Action

Zifanocycline exerts its antibacterial effect by inhibiting protein synthesis in bacteria.[7] Like other tetracyclines, its primary target is the bacterial 30S ribosomal subunit.[5][7] By binding to the 30S subunit, **Zifanocycline** sterically hinders the binding of aminoacyl-tRNA to the A-site of the ribosome. This action effectively prevents the addition of new amino acids to the nascent peptide chain, leading to a cessation of protein elongation and ultimately inhibiting bacterial growth and replication.



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Zifanocycline inhibits protein synthesis by binding to the 30S ribosomal subunit.

Pharmacological Profile

In Vitro Antibacterial Activity

Zifanocycline has demonstrated potent in vitro activity against a wide range of clinically relevant pathogens. This includes activity against strains expressing common tetracycline-specific resistance mechanisms. The minimum inhibitory concentration (MIC) values, which represent the lowest concentration of the drug that inhibits visible bacterial growth, are summarized below.

Table 1: In Vitro Activity of **Zifanocycline** Against Key Bacterial Pathogens

Pathogen	Isolate Group	MIC ₅₀ (mg/L)	MIC ₉₀ (mg/L)	MIC Range (mg/L)
Staphylococcus aureus	All isolates	0.06[1]	0.12[1]	-
	Methicillin-Resistant (MRSA)	0.06[1]	0.12[1]	-
Coagulase-Negative Staphylococci	All isolates	0.06[1]	0.25[1]	-
Enterococcus faecalis	All isolates	0.03[1]	0.06[1]	-
Haemophilus influenzae	All isolates	0.12[1]	0.25[1]	-
Moraxella catarrhalis	All isolates	0.06[1]	0.06[1]	-
Enterobacterales	All isolates	0.25[1]	2[1]	-
Acinetobacter baumannii	All isolates	0.5[1]	1[1]	0.06 - 0.5[1][8]
Stenotrophomonas maltophilia	All isolates	0.5[1]	1[1]	-
Escherichia coli	Select isolates	-	-	0.125 - 0.25[1]

| Mycobacterium abscessus | All isolates | 0.06[9][10] | 0.25[9][10] | - |

Notably, **Zifanocycline**'s activity against Mycobacterium abscessus was found to be 2-fold more potent than tigecycline and 2- to 4-fold more potent than omadacycline based on MIC₉₀ and MIC₅₀ values, respectively.[9][10]

Pharmacokinetics

The pharmacokinetic (PK) properties of **Zifanocycline** have been characterized in several animal species. The drug exhibits a linear PK profile following single and multiple doses.^{[1][2][3]} Key parameters are detailed below.

Table 2: Summary of Pharmacokinetic Parameters of **Zifanocycline** in Animals

Species	Route	Dose Range	T _{max} (h)	t _{1/2} (h)	Oral Bioavailability (%)	Key Findings
Mouse	Subcutaneous	1 - 256 mg/kg	-	3.9 - 17.6 ^[1]	-	Dose-proportional increase in C _{max} and AUC. ^[8]
Rat	Oral & IV	22.5 mg/kg (oral)	0.5 - 4 ^{[1][2][3]}	~6 - 11 ^{[1][2][3]}	12 - 32 ^{[1][2][3]}	Primarily excreted in feces (64%) with minimal urine excretion (2.5%). ^[1]

| Dog | Oral & IV | - | 0.5 - 4^{[1][2][3]} | ~6 - 11^{[1][2][3]} | 12 - 32^{[1][2][3]} | Food significantly reduces C_{max} and AUC.^{[1][2][3]} |

Plasma protein binding is an important determinant of the free (unbound) drug concentration available for antibacterial activity. **Zifanocycline** exhibits moderate protein binding across species.

Table 3: Plasma Protein Binding of **Zifanocycline**

Species	Mean Bound Fraction (%)
Mouse	77.5% [1] [2] [3]
Rat	69.8% [1] [2] [3]
Dog	64.5% [1] [2] [3]
Monkey	69.3% [1] [2] [3]

| Human | 69.2%[\[1\]](#)[\[2\]](#)[\[3\]](#) |

Pharmacodynamics

Pharmacodynamic (PD) studies aim to correlate drug exposure with antibacterial effect. For **Zifanocycline**, the ratio of the 24-hour area under the free drug concentration-time curve to the MIC (fAUC/MIC) has been identified as the optimal PK/PD index driving its efficacy.[\[8\]](#)

Table 4: Pharmacodynamic Targets for **Zifanocycline** Efficacy in Murine Infection Models

Pathogen	Infection Model	Endpoint	Mean fAUC/MIC Required
A. baumannii	Thigh	Stasis (No change in bacterial count)	6.91[8]
		1-log ₁₀ kill	9.10 [8]
		2-log ₁₀ kill	12.60 [8]
S. aureus	Pneumonia	Stasis	1.13 (plasma) [1]
		1-log ₁₀ kill	2.59 (plasma) [1]
S. pneumoniae	Pneumonia	Stasis	1.41 (plasma) [1]

||| 1-log₁₀ kill | 5.67 (plasma)[\[1\]](#) |

These data are crucial for designing dosing regimens in clinical trials to achieve exposures that are likely to result in successful therapeutic outcomes.

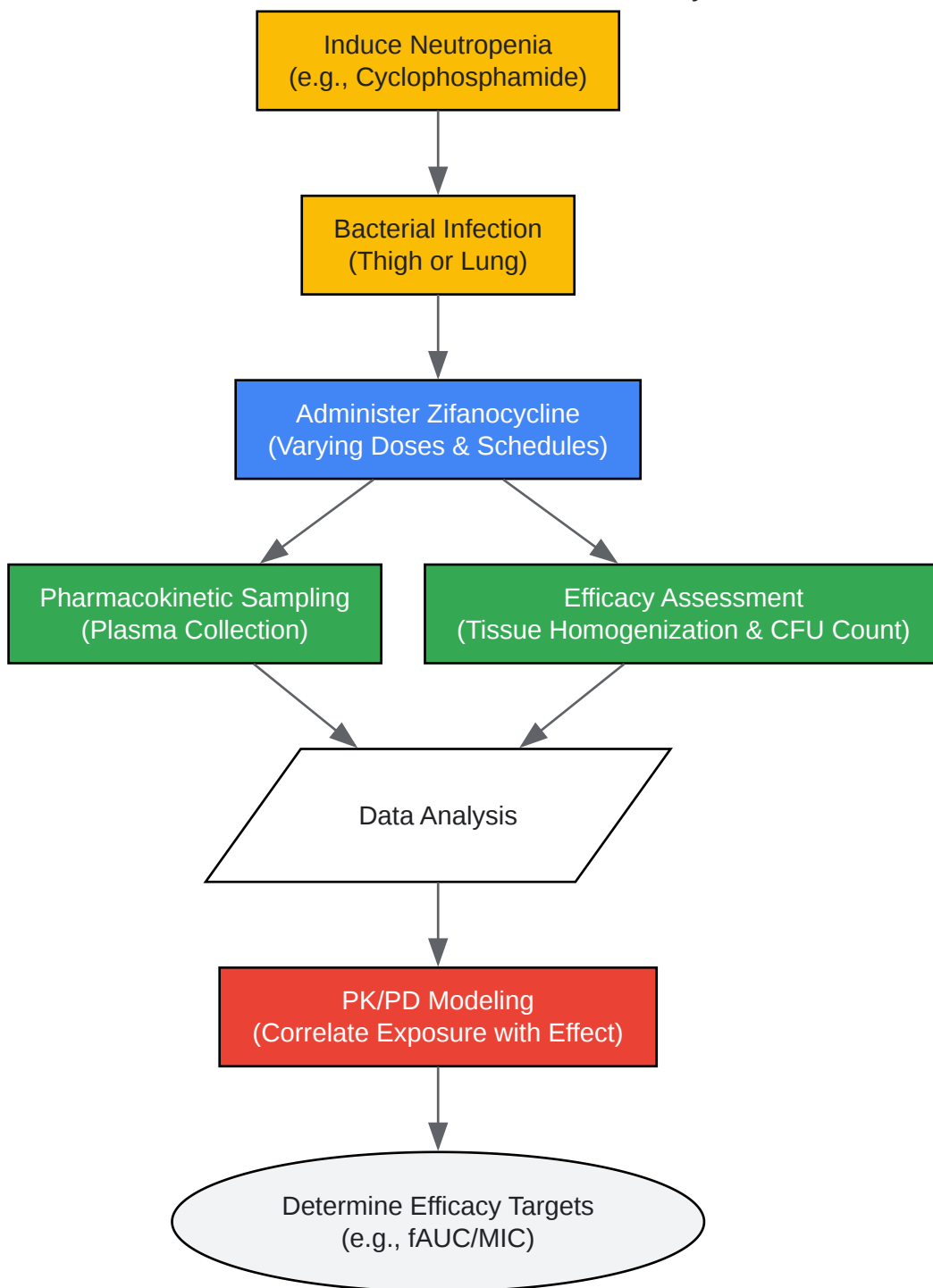
Key Preclinical Efficacy Studies & Protocols

The in vivo efficacy of **Zifanocycline** has been validated in established murine infection models that mimic human diseases.

Neutropenic Murine Thigh and Pneumonia Models

Studies utilizing neutropenic murine thigh and pneumonia infection models have been central to characterizing the in vivo activity and PK/PD relationships of **Zifanocycline**.^[8] In these models, **Zifanocycline** demonstrated potent, dose-dependent efficacy against pathogens like *A. baumannii*, methicillin-resistant *S. aureus* (MRSA), and *S. pneumoniae*.^{[2][3][8]}

General Workflow for In Vivo PK/PD Efficacy Studies

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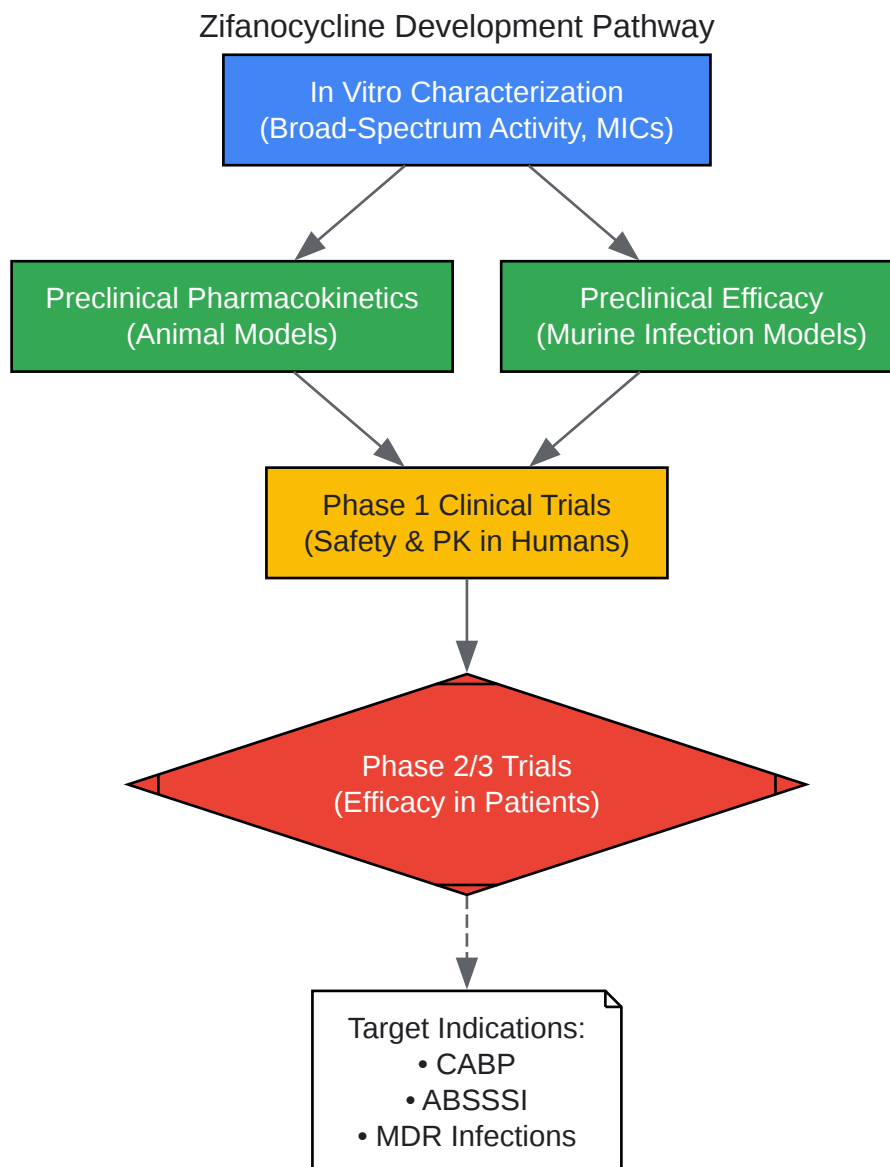
Workflow for murine models used to evaluate **Zifanocycline's** in vivo efficacy.

Experimental Protocols

- In Vitro Susceptibility Testing: Minimum inhibitory concentrations were determined using the broth microdilution method following guidelines from the Clinical and Laboratory Standards Institute (CLSI).[1] For *Mycobacterium abscessus*, isolates were identified to the species and subspecies level using whole-genome sequencing (WGS) prior to susceptibility testing.[10]
- Neutropenic Murine Infection Models:
 - Induction of Neutropenia: Mice are rendered neutropenic by intraperitoneal injections of cyclophosphamide to suppress their immune systems, ensuring the observed antibacterial effect is primarily due to the drug.
 - Infection: Animals are inoculated with a predetermined bacterial load (colony-forming units, CFUs) either into the thigh muscle (thigh model) or via intranasal/intratracheal administration (pneumonia model).[1][8]
 - Drug Administration: **Zifanocycline** is administered at various doses and schedules (e.g., single dose, multiple doses over 24 hours) via subcutaneous or other relevant routes.[8]
 - Sample Collection: At specified time points post-treatment, blood is collected to determine plasma drug concentrations for PK analysis. For efficacy, the infected tissues (thigh or lungs) are aseptically removed, homogenized, and serially diluted for CFU enumeration to quantify the bacterial burden.[1]
- Pharmacokinetic Analysis: Plasma samples are processed and analyzed using a validated bioanalytical method (e.g., LC-MS/MS) to determine drug concentrations over time. These data are then used to calculate key PK parameters such as C_{max} , AUC, and $t_{1/2}$ using non-compartmental analysis.

Clinical Development Status

Zifanocycline (KBP-7072) has successfully completed multiple Phase 1 clinical trials to evaluate its safety, tolerability, and pharmacokinetics in healthy subjects.[7][11] These studies have assessed both single and multiple ascending doses of oral and intravenous formulations. [7] The drug is being developed for infections where its potent activity against MDR pathogens is of high clinical value.[5]



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Logical progression of **Zifanocycline** from preclinical to clinical development.

Conclusion

Zifanocycline is a promising novel aminomethylcycline antibiotic with a well-defined mechanism of action and potent, broad-spectrum antibacterial activity. Preclinical data from in vitro and in vivo studies demonstrate its significant potential against challenging Gram-positive and Gram-negative pathogens, including multidrug-resistant strains like *A. baumannii* and MRSA. Its favorable pharmacokinetic and pharmacodynamic profiles support its ongoing

clinical development for treating serious bacterial infections. The data gathered to date provide a strong foundation for designing subsequent clinical trials to establish its efficacy and safety in patient populations.

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